

# Midecamycin versus clarithromycin tissue penetration

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Midecamycin

CAS No.: 35457-80-8

Cat. No.: S535422

[Get Quote](#)

## Clarithromycin Tissue Penetration Data

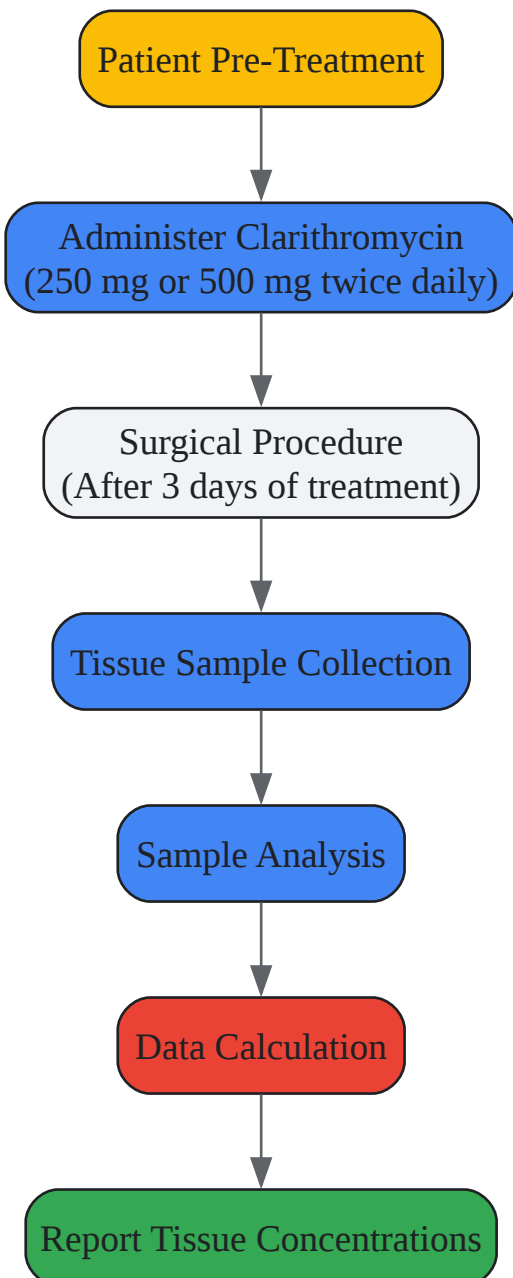
The table below summarizes key pharmacokinetic parameters and tissue concentrations of clarithromycin and its active metabolite from a study where patients received the drug before surgery [1].

Parameter	Value for Clarithromycin
Bioavailability	55% [1]
Protein Binding	65-75% [1]
Half-Life (Parent Drug)	2.6 - 2.7 hours [1]
Tonsil Tissue (4h post-dose)	5.3 mg/kg (parent), 3.1 mg/kg (metabolite) [1]
Tonsil Tissue (12h post-dose)	2.1 mg/kg (parent), 1.2 mg/kg (metabolite) [1]
Nasal Mucosa (4h post-dose)	5.9 mg/kg (parent), 3.2 mg/kg (metabolite) [1]
Nasal Mucosa (12h post-dose)	2.2 mg/kg (parent), 1.5 mg/kg (metabolite) [1]
Lung Tissue (4h post-dose)	13.5 mg/kg (parent), 7.2 mg/kg (metabolite) [1]

Parameter	Value for Clarithromycin
Lung Tissue (12h post-dose)	2.8 mg/kg (parent), 2.0 mg/kg (metabolite) [1]

## Experimental Protocol for Tissue Penetration

The data in the table above were obtained from a specific clinical study. The following workflow outlines the key steps of its experimental methodology [1]:



Click to download full resolution via product page

### Key Experimental Details:

- **Objective:** To evaluate the diffusion of clarithromycin into various respiratory tissues [1].
- **Subjects:** Adult patients undergoing elective surgery [1].
- **Dosing Regimen:** Patients received clarithromycin orally for three days preceding their surgery, at 250 mg twice daily (for nasal mucosa or tonsil tissue studies) or 500 mg twice daily (for lung parenchyma studies) [1].
- **Sample Collection:** Tissue samples (nasal mucosa, tonsils, lung) were collected during the surgical procedure at specified times post-dose (e.g., 4 hours and 12 hours) [1].
- **Data Reporting:** The concentrations of both the parent drug (clarithromycin) and its active 14-hydroxy metabolite in tissues were measured and reported in mg/kg [1].

## What We Know About Midecamycin

Available information on **midecamycin** is more general. As a macrolide, its mechanism of action involves binding to the 50S ribosomal subunit to inhibit bacterial protein synthesis [2] [3] [4].

Pharmacokinetically, **midecamycin** is noted for:

- **Rapid Absorption:** It is rapidly and almost completely absorbed after oral administration [2] [3].
- **Tissue Distribution:** It demonstrates good tissue penetration, distributing to sites like respiratory tissues, bronchial secretions, and soft tissues. The tissue-to-serum concentration ratio is reported to be greater than 1, indicating preferential distribution into tissues over the blood plasma [2] [3].
- **Low Serum Levels:** It achieves relatively low peak serum concentrations (e.g., 0.8 mg/L after a 600 mg dose) that decline significantly within a few hours [2].

However, specific quantitative data on its concentration in different human tissues, comparable to the data available for clarithromycin, **could not be found in the current search results.**

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Pharmacokinetic properties of clarithromycin [pmc.ncbi.nlm.nih.gov]
2. Midecamycin: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. midecamycin | Dosing & Uses [medtigo.com]
4. What is the mechanism of Midecamycin Acetate? [synapse.patsnap.com]

To cite this document: Smolecule. [Midecamycin versus clarithromycin tissue penetration]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b535422#midecamycin-versus-clarithromycin-tissue-penetration]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com